

ARN14974: A Technical Guide to its Function as an Acid Ceramidase Inhibitor

Author: BenchChem Technical Support Team. Date: December 2025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ARN14974**, a potent and systemically active inhibitor of acid ceramidase (AC). The information presented herein is compiled from publicly available research and is intended to support further investigation and drug development efforts.

Core Function and Mechanism of Action

ARN14974 is a benzoxazolone carboxamide that functions as a highly potent inhibitor of intracellular acid ceramidase.[1][2][3][4][5] Acid ceramidase is a critical lysosomal enzyme responsible for the hydrolysis of ceramide into sphingosine and a free fatty acid. By inhibiting this enzymatic activity, ARN14974 effectively increases the intracellular concentration of ceramides while decreasing the levels of sphingosine and its downstream metabolite, sphingosine-1-phosphate (S1P).[1][6] This modulation of the ceramide/sphingosine rheostat is central to the biological effects of ARN14974, as ceramides are key signaling molecules involved in cellular processes such as apoptosis, cell senescence, and inflammation.[6][7][8]

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **ARN14974** activity based on available in vitro and in vivo data.



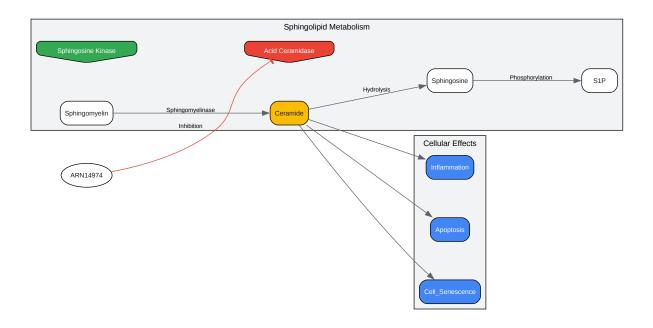
| Parameter | Value | Species/System | Reference |
|------------------|------------------------------|--------------------------------|--------------------|
| IC50 (Enzymatic) | 79 nM | Human Acid Ceramidase | [1][2][3][4][5][6] |
| IC50 (Cellular) | 400 nM | RAW 264.7 (murine macrophages) | [1][6] |
| 825 nM | SW403 (human adenocarcinoma) | [1][6] | |

| Parameter | Value | Administration Route | Species | Reference |
|----------------|----------------|-------------------------|---------|-----------|
| Cmax | 1767.9 ng/mL | 10 mg/kg (i.p.) | Mice | [2] |
| 628 ng/mL | 1 mg/kg (i.v.) | Mice | [2] | |
| Half-life (t½) | 458 min | 10 mg/kg (i.p.) | Mice | [2] |
| 72 min | 1 mg/kg (i.v.) | Mice | [2] | |

Signaling Pathway

The primary mechanism of **ARN14974** involves the direct inhibition of acid ceramidase, leading to an accumulation of ceramide. Ceramide, a bioactive lipid, can trigger a cascade of downstream signaling events, most notably the induction of apoptosis. The following diagram illustrates the simplified signaling pathway affected by **ARN14974**.





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ARN14974 inhibits Acid Ceramidase, increasing Ceramide levels and promoting cellular apoptosis.

Experimental Protocols

The following are representative protocols for key experiments used to characterize the function of **ARN14974**.

In Vitro Acid Ceramidase Inhibition Assay



Objective: To determine the half-maximal inhibitory concentration (IC50) of **ARN14974** against purified human acid ceramidase.

Materials:

- Recombinant human acid ceramidase
- Fluorogenic ceramidase substrate (e.g., NBD-C12-ceramide)
- Assay buffer (e.g., 50 mM sodium acetate, pH 4.5, 0.1% Triton X-100)
- ARN14974 stock solution in DMSO
- 96-well black microplates
- Fluorescence plate reader

Procedure:

- Prepare serial dilutions of **ARN14974** in assay buffer.
- In a 96-well plate, add 10 μL of each ARN14974 dilution. Include a vehicle control (DMSO) and a no-enzyme control.
- Add 40 μL of recombinant human acid ceramidase solution to each well (except the noenzyme control) and incubate for 15 minutes at 37°C.
- Initiate the reaction by adding 50 μL of the fluorogenic ceramidase substrate to all wells.
- Incubate the plate at 37°C for 30 minutes, protected from light.
- Stop the reaction by adding 100 μL of a stop solution (e.g., 0.1 M glycine, pH 10.5).
- Measure the fluorescence intensity using a plate reader with appropriate excitation and emission wavelengths for the fluorophore used.
- Calculate the percent inhibition for each concentration of ARN14974 relative to the vehicle control.



 Determine the IC50 value by fitting the dose-response curve using non-linear regression analysis.

Cellular Ceramide Level Quantification

Objective: To measure the effect of **ARN14974** on intracellular ceramide levels in a cell line (e.g., SW403).

Materials:

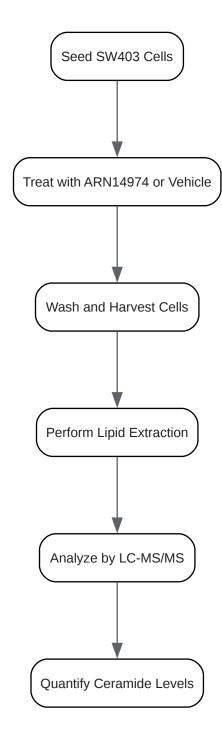
- SW403 human adenocarcinoma cells
- Cell culture medium and supplements
- ARN14974 stock solution in DMSO
- Lipid extraction solvents (e.g., chloroform, methanol)
- Internal standards for mass spectrometry (e.g., C17-ceramide)
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

Procedure:

- Seed SW403 cells in 6-well plates and allow them to adhere overnight.
- Treat the cells with varying concentrations of **ARN14974** (e.g., 0.1 to 20 μ M) or vehicle (DMSO) for 24 hours.
- After treatment, wash the cells with ice-cold PBS and harvest them by scraping.
- Perform lipid extraction using a modified Bligh-Dyer method.
- Add internal standards to the lipid extracts for normalization.
- Dry the lipid extracts under a stream of nitrogen and reconstitute in an appropriate solvent for LC-MS/MS analysis.
- Analyze the samples by LC-MS/MS to quantify the levels of different ceramide species.



- Normalize the ceramide levels to the internal standard and total protein concentration.
- Compare the ceramide levels in ARN14974-treated cells to the vehicle-treated control.



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Workflow for quantifying cellular ceramide levels after ARN14974 treatment.



In Vivo Efficacy

In vivo studies in mice have demonstrated that **ARN14974** is systemically active.[1][2] Following intraperitoneal or intravenous administration, **ARN14974** effectively reduces acid ceramidase activity in multiple organs, including the brain, liver, heart, lungs, and kidneys.[1][2] [6] This inhibition of AC activity leads to a corresponding increase in pulmonary ceramide levels.[1] These findings highlight the potential of **ARN14974** as a tool to study the in vivo roles of acid ceramidase and as a potential therapeutic agent.

Conclusion

ARN14974 is a well-characterized, potent, and systemically active inhibitor of acid ceramidase. Its ability to modulate the ceramide-sphingosine rheostat makes it a valuable tool for research into the roles of sphingolipids in health and disease. Further investigation into its therapeutic potential in areas such as oncology and inflammatory diseases is warranted. So far, no clinical studies have been conducted with **ARN14974**.[6]

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 To cite this document: BenchChem. [ARN14974: A Technical Guide to its Function as an Acid Ceramidase Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10764909#what-is-the-function-of-arn14974]

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